

Technical Guide: Spectroscopic Characterization of 4-Bromoisoquinolin-7-ol

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Compound of Interest

Compound Name: 4-Bromoisoquinolin-7-ol

CAS No.: 1783631-45-7

Cat. No.: B1446597

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Compound Identity & Significance

4-Bromoisoquinolin-7-ol is a bifunctional isoquinoline scaffold. The C4-bromide serves as a handle for palladium-catalyzed cross-coupling (Suzuki, Sonogashira), while the C7-hydroxyl group provides a nucleophilic site for etherification or esterification, often used to attach linker chains in PROTAC (Proteolysis Targeting Chimera) design.

- IUPAC Name: **4-bromoisoquinolin-7-ol**^{[1][2][3][4][5][6]}

- Molecular Formula: C

H

BrNO

- Molecular Weight: 224.06 g/mol (based on

Br) / 226.05 g/mol (based on

Br)

- Key Structural Features: Isoquinoline heterocycle, phenol moiety at C7, bromine atom at C4.
[4]

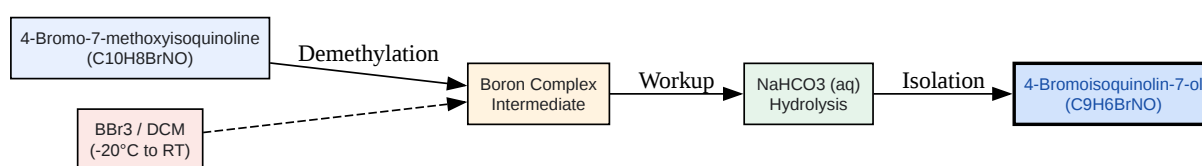
Synthesis & Isolation Context

Understanding the synthesis is prerequisite to interpreting the spectral impurities. This compound is typically synthesized via the demethylation of 4-bromo-7-methoxyisoquinoline.

Protocol Summary:

- Precursor: 4-Bromo-7-methoxyisoquinoline. [2][4][5]
- Reagent: Boron tribromide (BBr₃) in Dichloromethane (DCM).
- Conditions: -20 °C to Room Temperature (RT), 12 hours.
- Isolation: Quench with NaHCO₃, extraction with DCM, purification via silica gel chromatography.

Workflow Diagram



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Figure 1: Synthetic pathway for the isolation of **4-Bromoisoquinolin-7-ol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data presented below includes experimental values for the direct precursor (4-bromo-7-methoxyisoquinoline) and the derived spectral characteristics for the target phenol.

H NMR Data (400 MHz, DMSO-d)

The spectrum is characterized by two distinct singlets for the heteroaromatic protons (H1, H3) and an AMX spin system for the benzenoid ring (H5, H6, H8).

Position	Proton Type	Shift (, ppm)	Multiplicity	Coupling (Hz)	Structural Assignment
1	Ar-H	9.21	Singlet (s)	-	Deshielded by adjacent Nitrogen.
3	Ar-H	8.59	Singlet (s)	-	Ortho to Br; slightly shielded relative to H1.
5	Ar-H	7.99	Doublet (d)	8.8	Peri-position to C4-Br; couples with H6.
8	Ar-H	7.63	Doublet (d)	2.4	Meta-coupling with H6; Ortho to substituent (OH/OMe).
6	Ar-H	7.57 - 7.60	Multiplet (dd)	8.8, 2.4	Couples with H5 (ortho) and H8 (meta).
7-OH	Phenol-H	~10.5	Broad (br s)	-	Exchangeable proton (Shift is conc./temp dependent).

Interpretation Logic:

- H1 vs H3: H1 is consistently the most downfield signal (~9.2 ppm) due to the combined electronegativity of the nitrogen and the ring current anisotropy. H3 is slightly upfield (~8.6 ppm) but deshielded by the C4-Bromine.
- H5 (d, 8.8 Hz): This proton is on the benzene ring but is spatially close (peri) to the C4-Bromine. It appears as a doublet due to ortho-coupling with H6.
- H8 (d, 2.4 Hz): Located at the C8 position. The small coupling constant (2.4 Hz) is characteristic of meta-coupling with H6.
- Substituent Effect (OMe vs OH): The precursor (7-OMe) shows a methyl singlet at 3.95 ppm. Upon conversion to **4-Bromoisoquinolin-7-ol**, this singlet disappears, and a broad phenolic singlet appears downfield (>10 ppm). The aromatic shifts (H5, H6, H8) remain largely similar due to the similar electronic donating effects of -OMe and -OH.

C NMR Signatures (Predicted)

- C1: ~150-152 ppm (C=N characteristic).
- C7 (C-OH): ~158-160 ppm (Deshielded by Oxygen).
- C4 (C-Br): ~115-120 ppm (Shielded by heavy atom effect of Br).

Mass Spectrometry (MS) Analysis

Mass spectrometry is the primary method for confirming the presence of the bromine atom due to its distinct isotopic signature.

Ionization & Isotopic Pattern

- Method: LC-MS (ESI, Positive Mode).
- Mobile Phase: Acetonitrile / Water (with 10 mM NH₄Cl)

HCO

).[4][5]

- Observed Ion: [M+H]

[4][6]

Isotopic Abundance Rule: Bromine exists as two stable isotopes:

Br (50.7%) and

Br (49.3%). This results in a characteristic 1:1 doublet (M and M+2) in the mass spectrum.

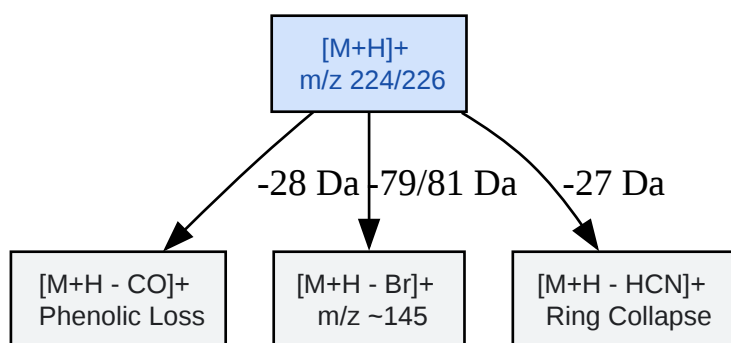
Isotope	Calculated Mass (Neutral)	Observed [M+H]	
		(	Relative Intensity
		)	
Br	222.96	223.97	100%
Br	224.96	225.97	~98%

Note: Low-resolution LC-MS reports often cite the average mass or the base peak. The experimental value found in literature for this compound is often cited as 224.7 (average) or 225 (M+2 peak).

Fragmentation Logic (ESI)

Under Collision-Induced Dissociation (CID), the molecule typically undergoes the following losses:

- Loss of CO (28 Da): Characteristic of phenols (forming a cyclopentadiene-like cation).
- Loss of Br (79/81 Da): Homolytic cleavage of the C-Br bond.
- Loss of HCN (27 Da): Characteristic of pyridine/isoquinoline ring collapse.



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Figure 2: Predicted ESI fragmentation pathways for **4-Bromoisoquinolin-7-ol**.

Infrared (IR) Spectroscopy

IR data is used to confirm the functional group transformation (Demethylation).

Functional Group	Wavenumber (cm)	Signal Description	Diagnostic Value
O-H Stretch	3200 - 3400	Broad, Strong	Critical: Confirms presence of phenol (absent in precursor).
C=N Stretch	1580 - 1620	Medium, Sharp	Characteristic of Isoquinoline ring.
C=C Aromatic	1450 - 1500	Multiple Peaks	Benzenoid ring skeletal vibrations.
C-O Stretch	1200 - 1250	Strong	Phenolic C-O bond.
C-Br Stretch	1000 - 1075	Weak/Medium	Aryl bromide (often obscured in fingerprint region).

Experimental Validation Protocol

To verify the identity of a synthesized batch, follow this self-validating sequence:

- Check LC-MS: Look for the "Twin Towers" (1:1 ratio) at m/z 224/226. If only one peak appears, the halogen is missing or incorrect.

- Check

¹H NMR:

- Confirm the presence of two low-field singlets (H1, H3).
- Verify the absence of the methoxy singlet (~3.9 ppm).
- Verify the integration of the aromatic region (5 protons total).
- Check Solubility: The product should be soluble in polar aprotic solvents (DMSO, DMF) and moderately soluble in DCM, but less soluble in non-polar solvents compared to the methoxy precursor due to the H-bonding capability of the hydroxyl group.

References

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